

# Barium chlorate safety data sheet (SDS) analysis

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## Compound of Interest

Compound Name: *Barium chlorate*

Cat. No.: *B081389*

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An In-depth Technical Guide to the **Barium Chlorate** Safety Data Sheet (SDS)

## Introduction

**Barium chlorate** ( $\text{Ba}(\text{ClO}_3)_2$ ) is a white crystalline solid that serves as a powerful oxidizing agent. It is utilized in various industrial and laboratory applications, most notably in pyrotechnics to produce a green flame, in the manufacturing of other chlorates, and as a mordant in dyeing textiles.<sup>[1][2]</sup> Given its potent oxidizing nature and inherent toxicity, a thorough understanding of its safety data sheet (SDS) is paramount for researchers, scientists, and drug development professionals who may handle this compound. This guide provides a detailed analysis of the critical safety data for **barium chlorate**, presenting quantitative information in accessible formats, outlining relevant experimental protocols, and visualizing key hazard relationships and safety workflows.

## Quantitative Safety and Property Data

The following tables summarize the key quantitative data for **barium chlorate**, compiled from various safety data sheets.

## Physicochemical Properties

Property	Value	Source
Molecular Formula	<chem>Ba(ClO3)2</chem>	<a href="#">[3]</a>
Molar Mass	304.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White crystalline solid / Colorless crystalline powder	<a href="#">[1]</a> <a href="#">[4]</a>
Density	3.18 g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	413.9 °C (777.0 °F; 687.0 K) (decomposes)	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility in Water	27.5 g/100 mL at 20 °C 37.9 g/100 mL at 25 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Solubility in other solvents	Slightly soluble in ethanol and acetone	<a href="#">[1]</a> <a href="#">[3]</a>

## Toxicological Data

Parameter	Value	Species	Route
LD <sub>50</sub> (Median Lethal Dose)	500.1 mg/kg	Not Specified	Oral
LC <sub>50</sub> (Median Lethal Concentration)	1.5 mg/L (4h)	Not Specified	Inhalation (dust/mist)

## Exposure Limits

Organization	Limit	Value	Notes
OSHA (PEL)	Permissible Exposure Limit	0.5 mg/m <sup>3</sup>	As Ba <a href="#">[5]</a> <a href="#">[6]</a>
ACGIH (TLV)	Threshold Limit Value	0.5 mg/m <sup>3</sup>	As Ba <a href="#">[5]</a> <a href="#">[6]</a>
NIOSH (IDLH)	Immediately Dangerous to Life or Health	50 mg/m <sup>3</sup>	As Ba <a href="#">[2]</a>

## GHS and Transportation Classifications

Classification	Code/Value	Description
GHS Pictograms	GHS03, GHS07, GHS09	Oxidizer, Exclamation Mark (Harmful/Irritant), Environmental Hazard[2]
GHS Signal Word	Danger	[2]
GHS Hazard Statements	H271, H302, H332, H411	May cause fire or explosion; strong Oxidizer. Harmful if swallowed. Harmful if inhaled. Toxic to aquatic life with long lasting effects.[1][2]
UN Number	1445	[1]
DOT Hazard Class	5.1 (Oxidizer), 6.1 (Poison)	[7][8]
NFPA 704 Diamond	Health: 3, Flammability: 0, Instability: 3, Special: OX	[2]

## Experimental Protocols

While specific, detailed experimental reports for **barium chlorate** are proprietary, the values presented in the SDS are typically determined using standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD).

## Acute Oral Toxicity (LD<sub>50</sub>) Determination

The oral LD<sub>50</sub> value, which represents the statistically estimated dose of a substance expected to cause mortality in 50% of a test population, is commonly determined using a protocol similar to the OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method).

### Methodology:

- **Test Animals:** Typically, a small number of rodents (e.g., rats or mice) of a single sex are used for the initial step.

- Dosage Preparation: **Barium chloride**, as a solid, is dissolved or suspended in a suitable vehicle, such as distilled water.
- Administration: The prepared dose is administered to the animals via gavage (oral intubation) after a brief fasting period.
- Stepwise Dosing: The test is conducted in a stepwise manner using a limited number of animals at each step. The outcome of the preceding step (mortality or survival) determines the dosage for the next step. Dosing is typically started at a level expected to be toxic.
- Observation: Animals are observed for signs of toxicity and mortality for up to 14 days. Key observations include changes in skin, fur, eyes, and behavior, as well as the onset of tremors, convulsions, or paralysis.[\[8\]](#)
- Data Analysis: The LD<sub>50</sub> value is not calculated as a precise number but is determined to fall within a certain dosage range based on the observed mortality patterns.

## Acute Inhalation Toxicity (LC<sub>50</sub>) Determination

The inhalation LC<sub>50</sub> value, the concentration of a substance in the air that is lethal to 50% of the test population over a specific duration, is often determined following a protocol like OECD Test Guideline 403 (Acute Inhalation Toxicity).

### Methodology:

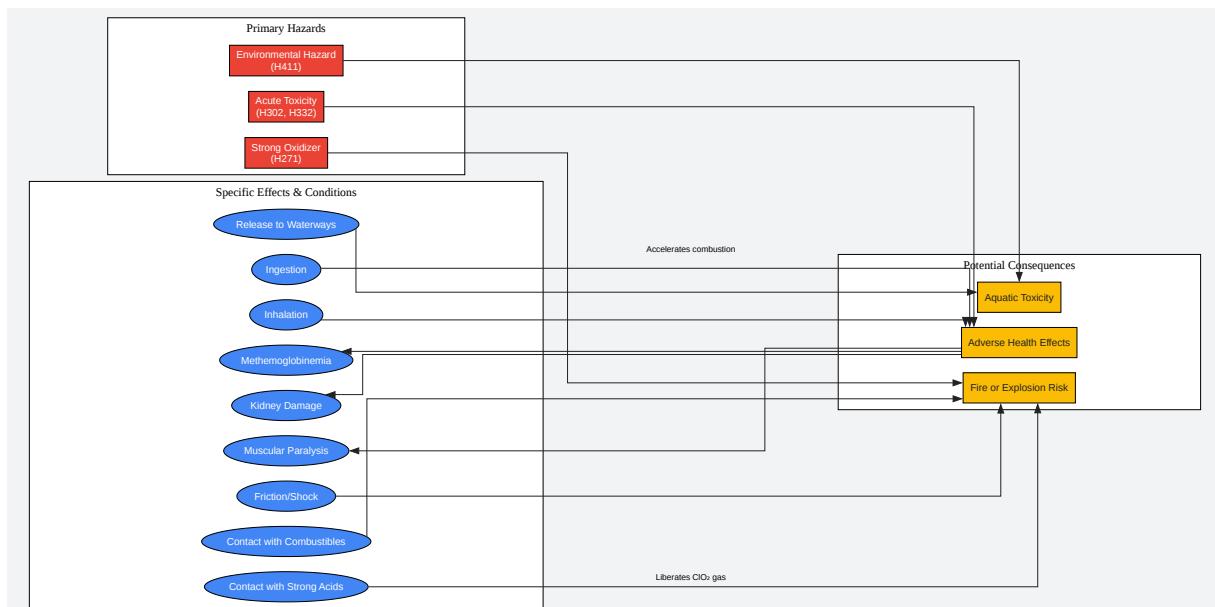
- Test Animals: Groups of rodents are placed in whole-body or nose-only inhalation chambers.
- Atmosphere Generation: A respirable dust atmosphere of **barium chloride** is generated at a constant and known concentration. This is typically achieved using a dust generator that aerosolizes the finely powdered substance.
- Exposure: The animals are exposed to the test atmosphere for a fixed duration, commonly 4 hours.[\[2\]](#)
- Concentration Levels: Several groups of animals are exposed to different concentrations of the test substance.

- Post-Exposure Observation: Following exposure, the animals are returned to their cages and observed for signs of toxicity and mortality over a 14-day period.
- Data Analysis: Mortality data from the different concentration groups are analyzed using statistical methods (e.g., probit analysis) to calculate the LC<sub>50</sub> value.

## Hazard and Safety Visualizations

The following diagrams, created using the DOT language, illustrate the logical relationships of **barium chlorate**'s hazards and a standard workflow for its safe handling.

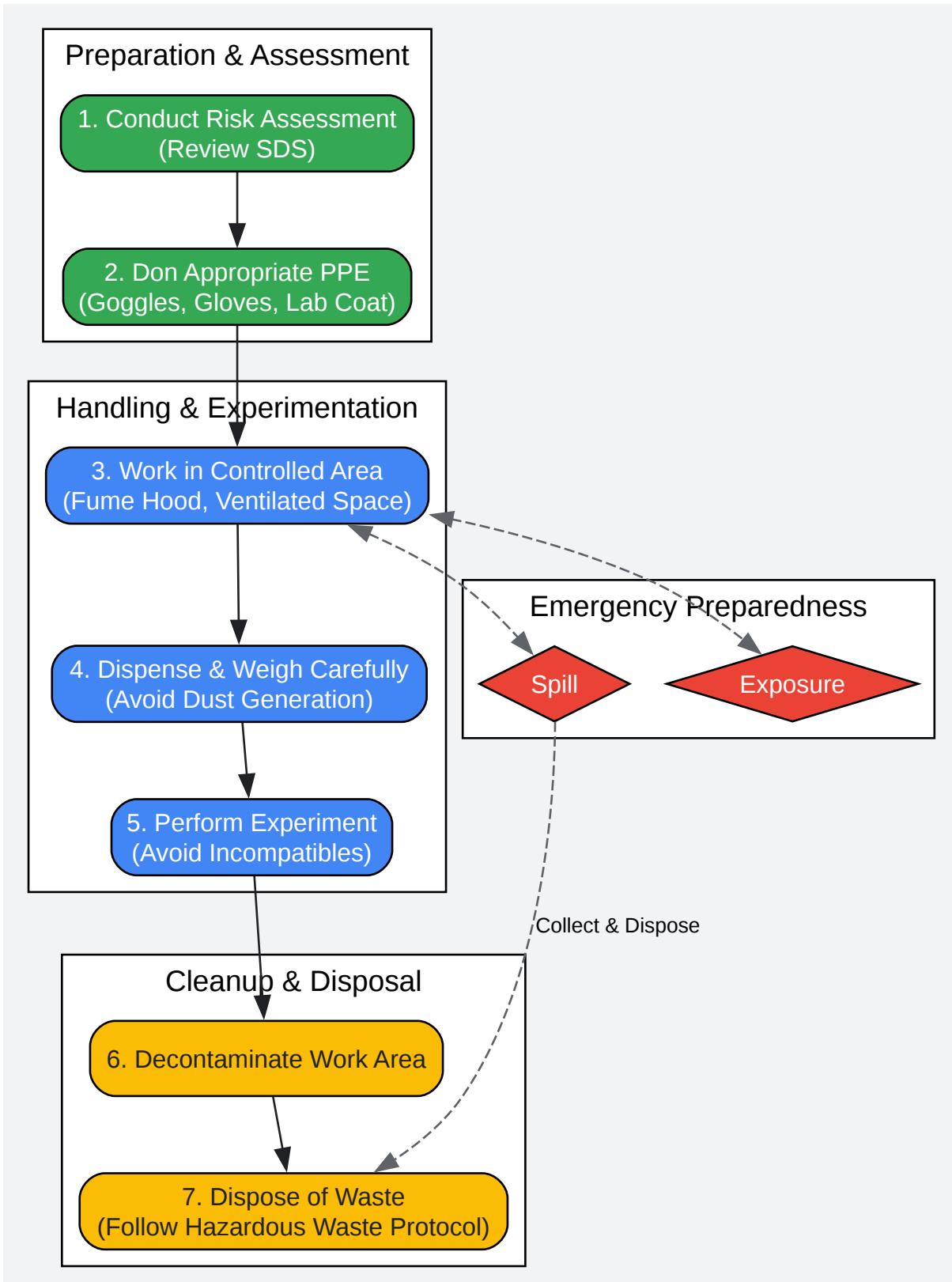
### Hazard Relationship Pathway



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Caption: Logical relationships of **barium chlorate** hazards.

## Safe Handling Experimental Workflow



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Caption: General experimental workflow for handling **barium chloride**.

## Conclusion

The safety data sheet for **barium chloride** reveals it to be a substance with significant hazards, including strong oxidizing properties, acute toxicity via ingestion and inhalation, and a notable environmental threat to aquatic life.<sup>[1][9]</sup> Its handling demands strict adherence to safety protocols, including the use of appropriate personal protective equipment, controlled environments to prevent dust inhalation, and careful storage away from combustible materials and strong acids.<sup>[6][10]</sup> The potential for severe health effects, such as methemoglobinemia, kidney damage, and muscular paralysis, underscores the importance of minimizing exposure.<sup>[2][10]</sup> By understanding the quantitative data, the basis of its hazard classification, and the logical flow of safety procedures, professionals can mitigate the risks associated with the use of **barium chloride** in research and development.

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